The Aminopyrimidine Scaffold: A Privileged ATP-Competitive Core

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Compound of Interest

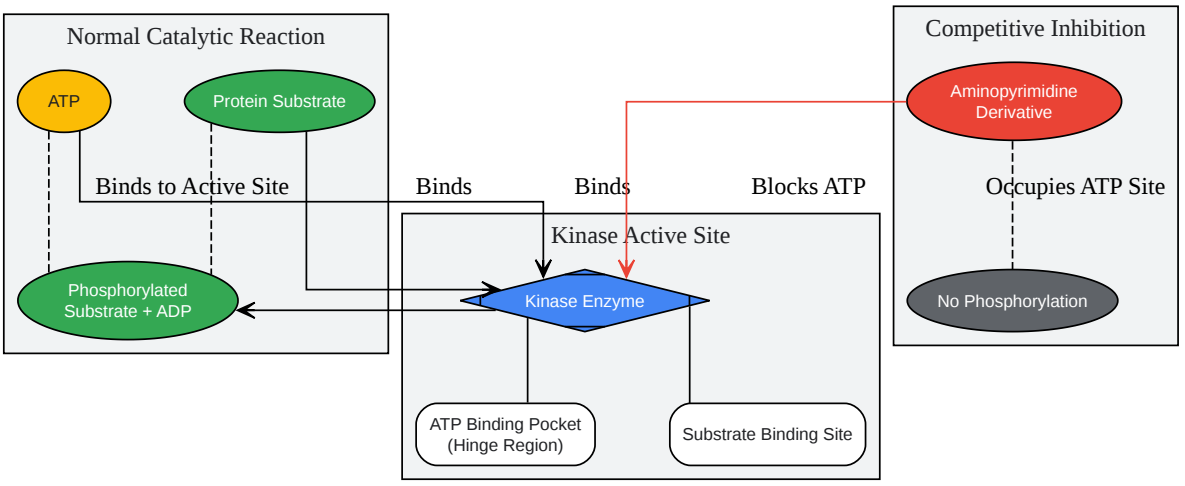
Compound Name:	*4-Methyl-6-pyridin-4-ylpyrimidin-2-amine*
CAS No.:	*90916-53-3*
Cat. No.:	*B1315712*

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The aminopyrimidine structure has emerged as a cornerstone in modern kinase inhibitor design. Its efficacy stems from its function as a bioisostere of the adenine ring of ATP, allowing it to competitively bind within the highly conserved ATP-binding pocket of protein kinases.[1] The core scaffold features nitrogen atoms that form critical hydrogen bonds with the "hinge" region of the kinase, a key anchoring interaction for many inhibitors.[2] The versatility of this scaffold permits medicinal chemists to systematically modify substituents, thereby fine-tuning potency, selectivity, and pharmacokinetic properties for a wide array of kinase targets, from receptor tyrosine kinases like EGFR to cytosolic kinases such as BCR-ABL.[1][3]

Below is a conceptual diagram illustrating this competitive inhibition mechanism.

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Caption: Competitive inhibition by an aminopyrimidine derivative.

A Comparative Framework for In Vitro Kinase Assay Selection

The primary goal of an in vitro kinase assay is to quantify the enzymatic activity of a kinase, which catalyzes the transfer of a phosphate group from ATP to a substrate.[4] Consequently, assay technologies are designed to measure either the consumption of ATP, the production of the byproduct ADP, or the accumulation of the phosphorylated substrate. The choice of assay is a critical decision influenced by factors such as the specific kinase, the stage of the screening cascade (high-throughput vs. detailed characterization), available instrumentation, and cost.

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Assay Technology Family	Principle	Key Advantages	Key Disadvantages	Best Suited For
Radiometric	Measures direct incorporation of 32P or 33P from [γ-32P]ATP into a substrate.[5]	Gold Standard: Direct, unambiguous measure of phosphorylation.[6][7] Universal applicability; works with any kinase/substrate.[8] No need for modified substrates or specific antibodies.[8]	Safety concerns (radioisotope handling/disposal).[7] Lower throughput; not amenable to automation. Labor-intensive washing/separation steps.	Orthogonal validation of hits, detailed kinetic studies, situations where modified substrates or antibodies are unavailable or problematic.
Luminescence-Based	Measures light output from a luciferase-catalyzed reaction that is dependent on either ATP or ADP levels.[9]	Homogeneous ("mix-and-read") format.[10] High-throughput screening (HTS) compatible. High sensitivity.	Indirect measurement. Prone to interference from compounds that inhibit/stabilize luciferase.[8] Signal can be influenced by ATPase contamination.	Primary HTS campaigns, dose-response analysis, and selectivity profiling.

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Fluorescence-Based	Detects changes in a fluorescence signal (e.g., FRET, polarization) upon substrate phosphorylation. [11]	Homogeneous format suitable for HTS. Multiple detection modes available (TR-FRET, FP).	Often requires modified substrates (e.g., biotinylated, fluorescently tagged).[9] Potential for interference from fluorescent compounds or light scatter.[12]	HTS, mechanistic studies, and inhibitor binding kinetics.

Detailed Experimental Methodologies & Workflows

A trustworthy protocol is a self-validating system. This requires meticulous attention to controls, including:

- Negative Control: No enzyme, to determine background signal.
- Positive Control: All components, no inhibitor, to define 100% activity.
- Vehicle Control: All components plus the inhibitor's solvent (e.g., DMSO), to account for solvent effects.
- Reference Inhibitor: A known inhibitor for the target kinase to validate assay performance.

The Gold Standard: Radiometric [γ-33P]ATP Filter Binding Assay

This method provides a direct measure of catalytic activity and is considered the benchmark for kinase assays.[6]

Principle: The kinase transfers a radiolabeled phosphate from [γ-33P]ATP to a peptide or protein substrate. The reaction mixture is then spotted onto a filter membrane that captures the substrate while unbound [γ-33P]ATP is washed away. The radioactivity remaining on the filter, quantified by scintillation counting, is directly proportional to kinase activity.[5]

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Experimental Protocol (Example: CDK2/Cyclin A2):

- Reaction Setup: In a 96-well plate, prepare the reaction mixture containing kinase buffer (e.g., 50 mM HEPES pH 7.5, 10 mM $MgCl_2$, 1 mM EGTA, 2 mM DTT), the peptide substrate (e.g., 20 µM Histone H1), and the aminopyrimidine inhibitor at various concentrations.
- Enzyme Addition: Add the purified CDK2/Cyclin A2 enzyme (e.g., 5-10 ng) to each well to initiate the reaction.
- ATP Initiation: Start the phosphorylation reaction by adding an ATP mix containing unlabeled ATP (to the desired final concentration, e.g., 50 µM) and [γ-33P]ATP (e.g., 0.5 µCi).
- Incubation: Incubate the plate at 30°C for a predetermined time (e.g., 30-60 minutes), ensuring the reaction is within the linear range.
- Termination: Stop the reaction by adding an equal volume of phosphoric acid (e.g., 0.75% H_3PO_4).
- Filter Binding: Transfer the reaction mixture to a phosphocellulose filter plate.
- Washing: Wash the filter plate multiple times with phosphoric acid to remove unincorporated [γ-33P]ATP.
- Detection: Add scintillation fluid to the dried filter plate and measure the incorporated radioactivity using a microplate scintillation counter.

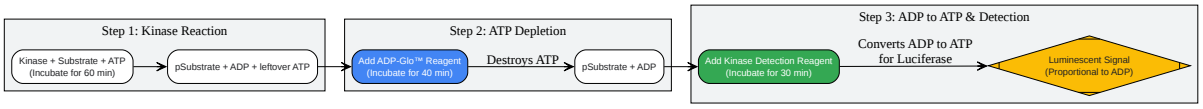
High-Throughput Workhorse: ADP-Glo™ Luminescence Assay

This is a universal and highly sensitive method that quantifies kinase activity by measuring the amount of ADP produced.[9] Its two-step process minimizes interference from the high ATP concentrations often used in kinase reactions.[13]

Principle: The assay proceeds in two stages. First, after the kinase reaction, an "ADP-Glo™ Reagent" is added to terminate the kinase reaction and deplete the remaining ATP. Second, a "Kinase Detection Reagent" is added to convert the ADP produced into ATP and

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simultaneously catalyze a luciferase/luciferin reaction that generates a light signal proportional to the initial amount of ADP.[9][13]



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Caption: Workflow for the ADP-Glo™ luminescent kinase assay.

Experimental Protocol (Example: Src Tyrosine Kinase):

- Plate Setup: Add 1 µL of the aminopyrimidine inhibitor (in DMSO) or DMSO vehicle control to the wells of a 384-well plate.
- Enzyme Addition: Add 2 µL of Src kinase in kinase buffer.
- Reaction Initiation: Add 2 µL of a substrate/ATP mix (e.g., Poly(E,Y) peptide and 25 µM ATP) to start the reaction.[14]
- Incubation: Incubate at room temperature for 60 minutes.[14]
- ATP Depletion: Add 5 µL of ADP-Glo™ Reagent to each well. Incubate at room temperature for 40 minutes.[14]
- Signal Generation: Add 10 µL of Kinase Detection Reagent to each well. Incubate at room temperature for 30 minutes to allow the luminescent signal to develop and stabilize.[14]
- Detection: Measure luminescence using a plate reader.

Homogeneous & Sensitive: HTRF® TR-FRET Assay

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Homogeneous Time-Resolved Fluorescence Resonance Energy Transfer (TR-FRET) is a robust technology that measures the accumulation of a phosphorylated product.[1]

Principle: A kinase phosphorylates a biotinylated substrate peptide. A europium (Eu^{3+}) cryptate-labeled anti-phospho-specific antibody (donor) and a streptavidin-conjugated acceptor (e.g., XL665) are added. When the substrate is phosphorylated, the binding of both the antibody and streptavidin brings the donor and acceptor into close proximity, allowing FRET to occur upon excitation. The resulting signal is proportional to the amount of phosphorylated substrate.[1]



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